

A Comprehensive Literature Review of 1,6-Heptanediol Research

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Compound of Interest

Compound Name: 1,6-Heptanediol

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

1,6-Heptanediol (CAS No. 13175-27-4) is a linear diol belonging to the class of alpha,omega-alkanediols.[1][2] These molecules, characterized by hydroxyl groups at the terminal positions of a carbon chain, are fundamental building blocks in polymer chemistry and organic synthesis. While its shorter-chain analogue, 1,6-hexanediol, has been extensively studied and utilized, research specifically focused on **1,6-heptanediol** is less abundant. This guide provides a comprehensive review of the available literature on **1,6-heptanediol**, covering its chemical and physical properties, synthesis, and applications. In areas where specific data for **1,6-heptanediol** is limited, this review will draw comparisons with other alpha,omega-alkanediols to provide a broader context and predictive insights.

Physicochemical Properties

The physicochemical properties of **1,6-heptanediol** are summarized in the table below. These properties are crucial for its application in various chemical processes, including as a solvent or a monomer in polymerization reactions.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ O ₂	[2][3]
Molecular Weight	132.2 g/mol	[2][3]
CAS Number	13175-27-4	[1][2][3]
Melting Point	44.24°C (estimate)	[3][4]
Boiling Point	233.16°C (rough estimate)	[3][4]
Density	0.9620 g/cm ³	[3]
Flash Point	111.5 ± 13.0 °C	[3]
Refractive Index	1.450	[3]
LogP	0.28	[3]

Synthesis of 1,6-Heptanediol

A common laboratory-scale synthesis of **1,6-heptanediol** involves the reduction of a pimelic acid derivative, such as dimethyl pimelate.

Experimental Protocol: Reduction of Dimethyl Pimelate

This method utilizes a powerful reducing agent, lithium aluminum hydride (LiAlH₄), to convert the ester functional groups of dimethyl pimelate into primary alcohols.

Materials:

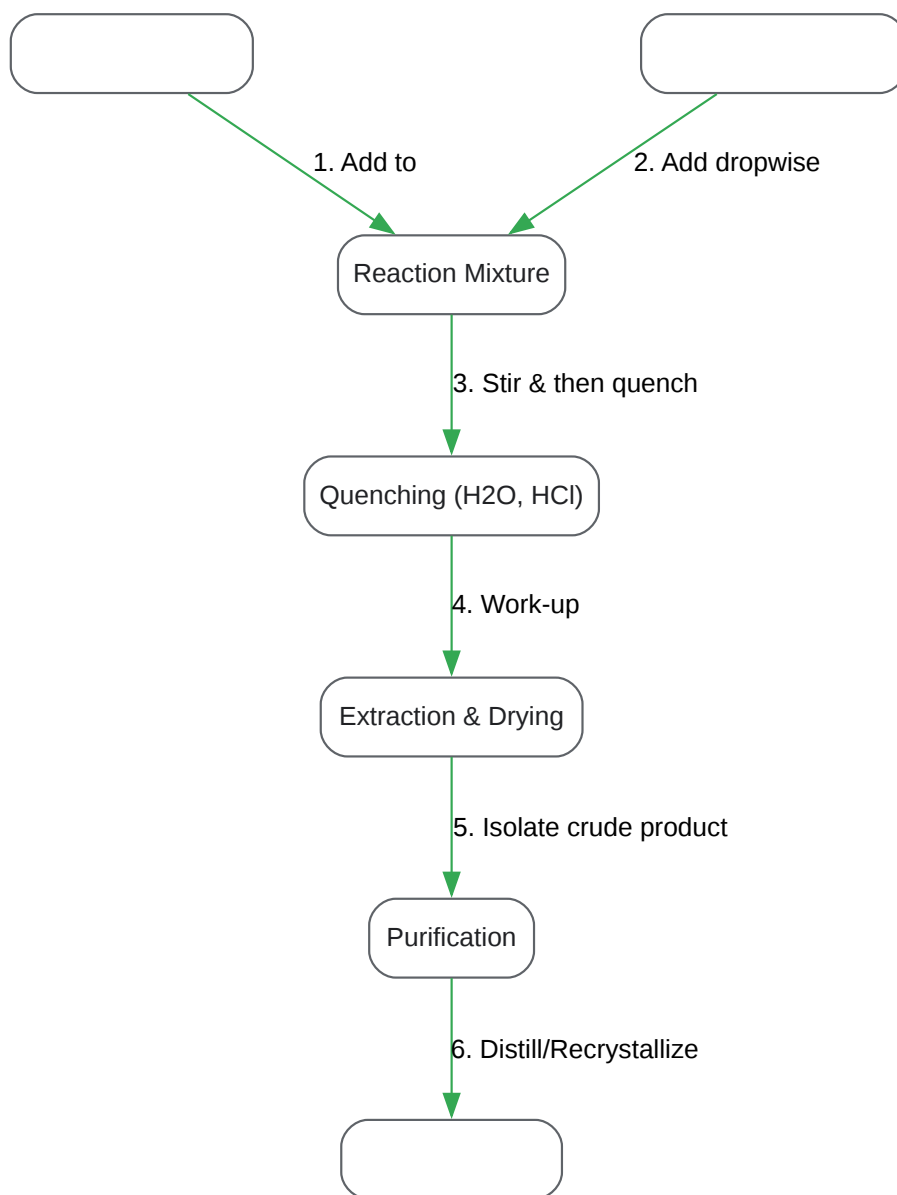
- Dimethyl pimelate (CAS No. 1732-08-7)[5]
- Lithium aluminum hydride (LiAlH₄)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Hydrochloric acid (HCl), dilute solution
- Sodium sulfate (Na₂SO₄), anhydrous

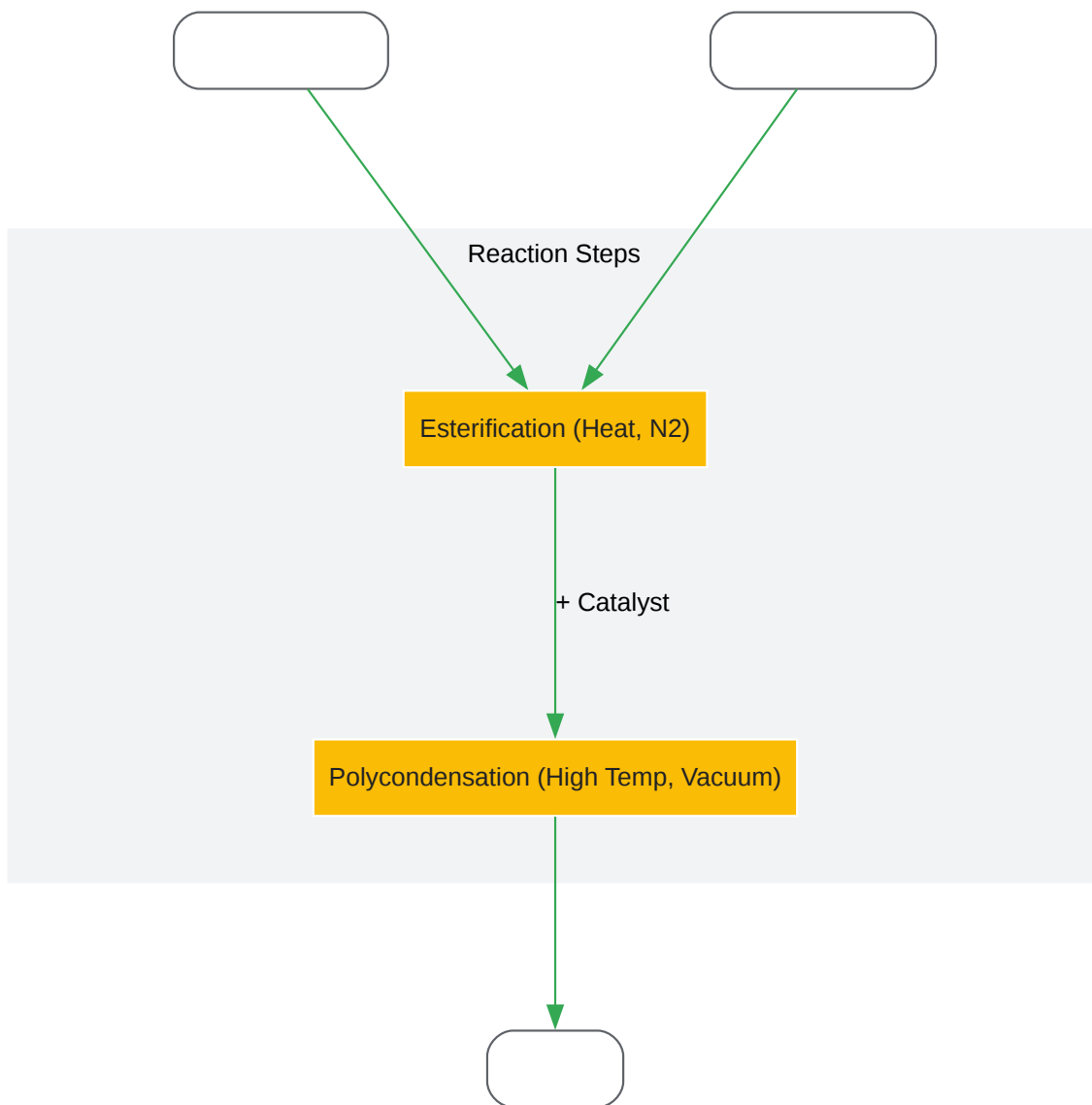
- Rotary evaporator
- Separatory funnel
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)

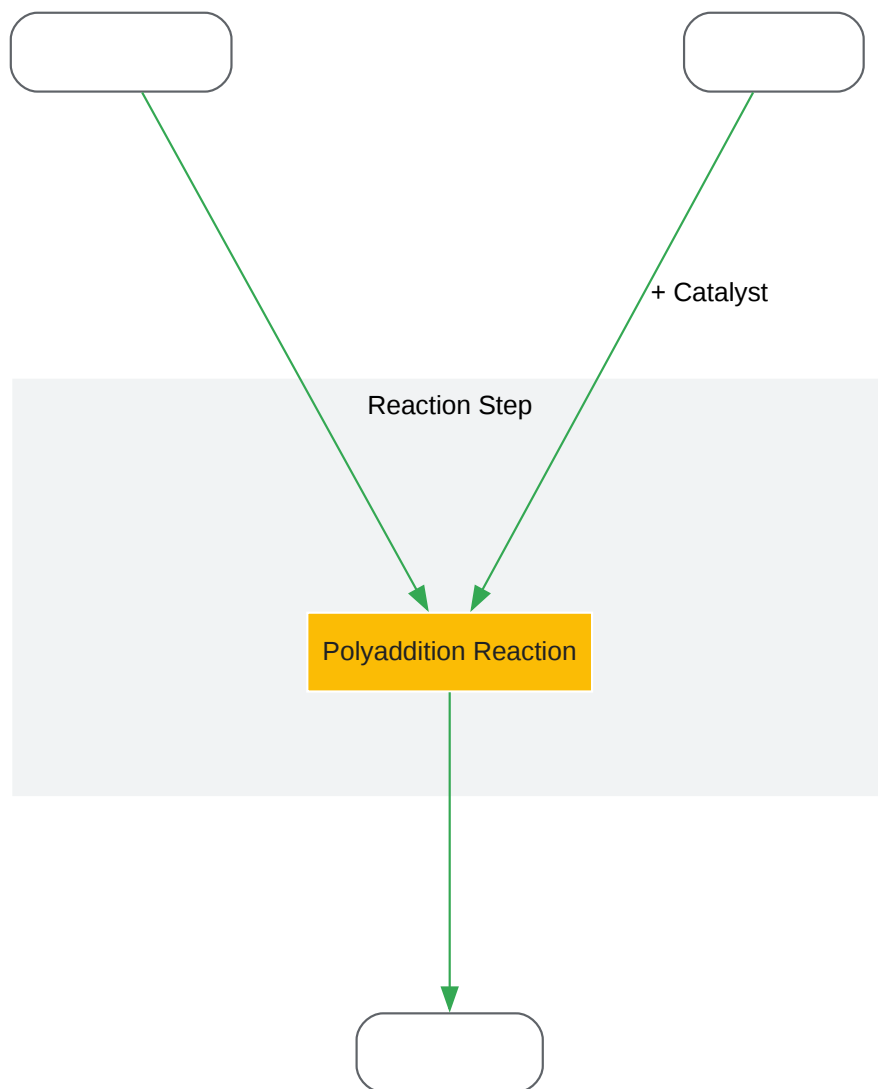
Procedure:

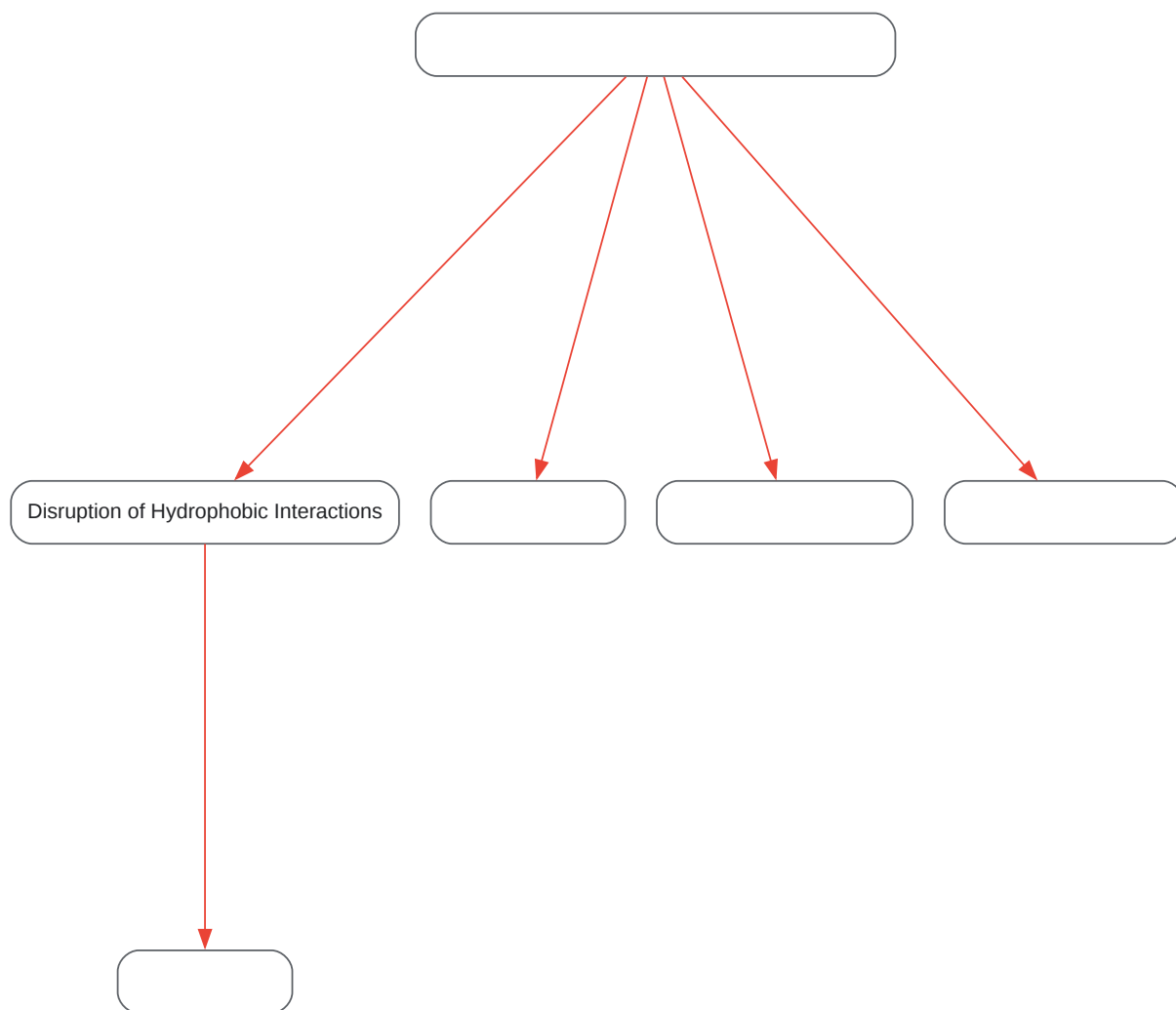
- A solution of dimethyl pimelate in an anhydrous ether (such as diethyl ether or THF) is prepared in a round-bottom flask equipped with a magnetic stirrer, a condenser, and a dropping funnel.
- The flask is cooled in an ice bath, and a solution of lithium aluminum hydride in the same anhydrous solvent is added dropwise from the dropping funnel with continuous stirring. The addition rate should be controlled to maintain a gentle reflux.
- After the addition is complete, the reaction mixture is stirred at room temperature for several hours to ensure the complete reduction of the ester.
- The reaction is then carefully quenched by the slow, dropwise addition of water, followed by a dilute solution of hydrochloric acid to neutralize the excess LiAlH_4 and hydrolyze the aluminum salts.
- The organic layer is separated using a separatory funnel. The aqueous layer is extracted several times with diethyl ether.
- The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- The solvent is removed under reduced pressure using a rotary evaporator to yield crude **1,6-heptanediol**.
- The crude product can be further purified by distillation under reduced pressure or by recrystallization.

A patent for the synthesis of dimethyl pimelate describes a process involving the reaction of pimelic acid with methanol in the presence of p-toluenesulfonic acid as a catalyst, followed by purification via high-vacuum distillation, achieving a yield of 98.08%.^[6]









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